

A Comparative Analysis of FR901463 and Herboxidiene: Efficacy as Splicing Modulators

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Compound of Interest

Compound Name: FR901463

Cat. No.: B15589788

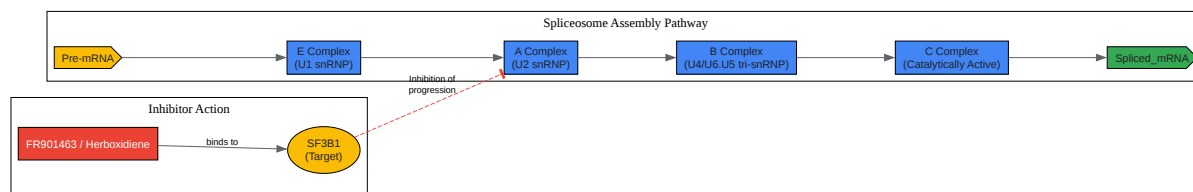
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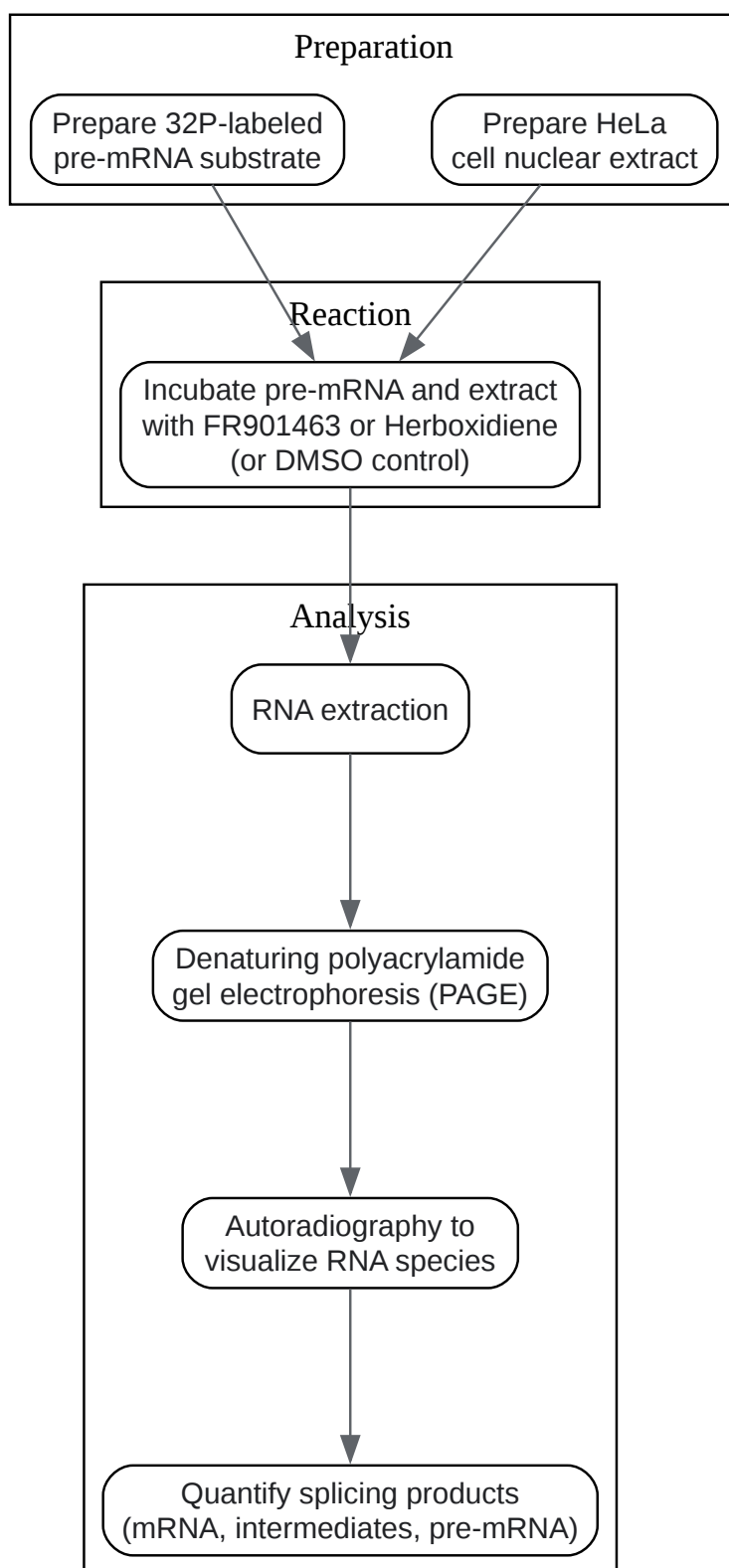
For Researchers, Scientists, and Drug Development Professionals

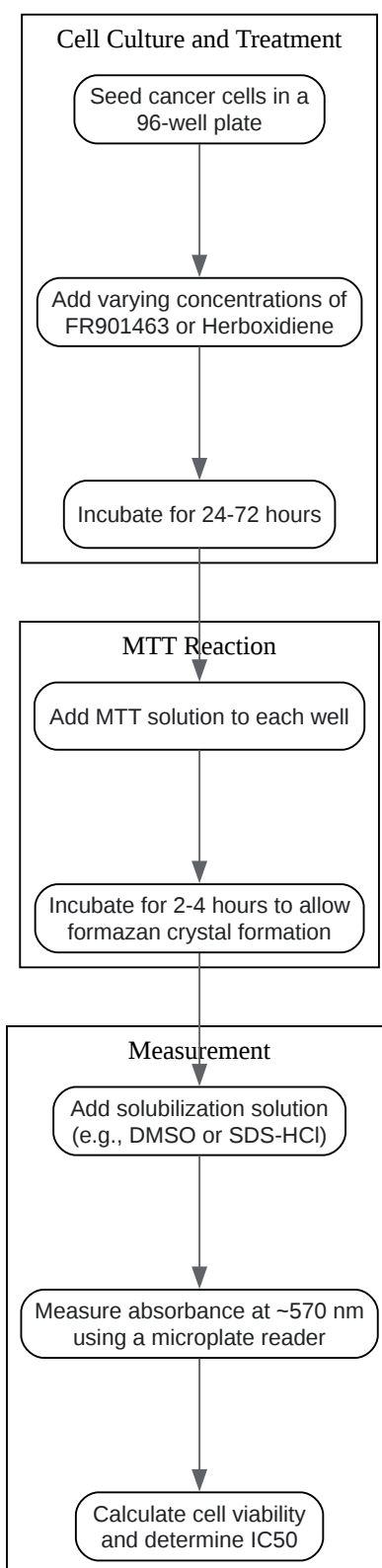
This guide provides a detailed comparison of the efficacy of two natural product-derived splicing modulators, **FR901463** and herboxidiene. Both compounds target the SF3B complex, a key component of the spliceosome, and exhibit potent anti-tumor activity. This document summarizes available experimental data to facilitate an objective assessment of their performance.

Mechanism of Action: Targeting the Spliceosome

FR901463 and herboxidiene share a common molecular target, the SF3B1 subunit of the SF3b complex within the U2 small nuclear ribonucleoprotein (snRNP). By binding to SF3B1, these molecules interfere with the early stages of spliceosome assembly, ultimately leading to an accumulation of the pre-spliceosomal "A" complex and inhibition of the splicing process. This disruption of pre-mRNA splicing induces cell cycle arrest and apoptosis in cancer cells.







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